

Structural formula and molecular weight of 2,3,4-Trimethylaniline.

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Compound of Interest

Compound Name: 2,3,4-Trimethylaniline

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In-Depth Technical Guide: 2,3,4-Trimethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental chemical properties of **2,3,4-Trimethylaniline**, a key aromatic amine used in various research and development applications. The focus of this document is to present its structural formula and molecular weight in a clear and concise manner, suitable for technical reference.

Chemical Identity and Properties

2,3,4-Trimethylaniline, also known by its IUPAC name 2,3,4-trimethylbenzenamine, is an aromatic amine.^[1] Its structure consists of a benzene ring substituted with an amino (-NH₂) group and three methyl (-CH₃) groups at the 2, 3, and 4 positions.^[1] This specific substitution pattern confers its unique chemical properties and reactivity.

The quantitative data for **2,3,4-Trimethylaniline** is summarized in the table below for ease of reference and comparison.

Identifier	Value
Molecular Formula	C ₉ H ₁₃ N[1][2]
Molecular Weight	135.21 g/mol [1][2][3]
IUPAC Name	2,3,4-trimethylaniline[1][2]
Synonyms	2,3,4-trimethylbenzenamine, Benzenamine, 2,3,4-trimethyl-[1]
CAS Number	1467-35-2[1]

Structural Formula Visualization

To facilitate a deeper understanding of its molecular architecture, the structural formula of **2,3,4-Trimethylaniline** is provided below as a 2D diagram. This visualization illustrates the connectivity of the atoms and the arrangement of the substituent groups on the aromatic ring.

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References

- 1. 2,3,4-Trimethylaniline | 1467-35-2 | Benchchem [benchchem.com]
- 2. 2,3,4-Trimethylaniline | C₉H₁₃N | CID 73844 - PubChem [pubchem.ncbi.nlm.nih.gov]
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